Strategic Quantification of 2-(Aminomethyl)-6-bromophenol: A Multi-Modal Approach

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Compound of Interest

Compound Name:	*2-(Aminomethyl)-6-bromophenol*
CAS No.:	*887580-94-1*
Cat. No.:	*B3295314*

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Executive Summary & Chemical Context[1][2][3][4]

2-(Aminomethyl)-6-bromophenol (2-AM-6-BP) is a critical bifunctional building block often used in the synthesis of isoindolines, kinase inhibitors, and GPCR ligands. Its structure features a basic primary amine (benzylamine type), an acidic phenol, and a heavy halogen atom.

From an analytical perspective, this molecule presents a "Zwitterionic Trap." At neutral pH, the amine is protonated (

) and the phenol is deprotonated (

), resulting in high water solubility and poor retention on standard C18 columns. Furthermore, the benzylic amine is prone to severe peak tailing due to interactions with residual silanols on silica columns.

This guide provides three distinct, self-validating protocols designed to overcome these physicochemical challenges:

- HPLC-UV: For routine assay and purity (QC environment).

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- LC-MS/MS: For trace quantification and genotoxic impurity (GTI) screening.
- GC-MS: For orthogonal structural confirmation via derivatization.

Physicochemical Profile & Method Selection

Understanding the molecule is the first step to controlling the chromatography.

Property	Value (Approx.)	Analytical Implication
pKa (Amine)	~9.5	Protonated (+) at pH < 9. Requires pH control to prevent tailing.
pKa (Phenol)	~8.0	Deprotonated (-) at pH > 8. Bromine substitution increases acidity.
LogP	~2.3 (Neutral)	Retains well on C18 only if ionization is suppressed.
UV Max	~275-285 nm	Phenolic absorption band; suitable for standard UV detection.
Isotopes	(1:[1][2]1)	Distinctive 1:1 doublet in Mass Spec; excellent for ID confirmation.

Method Selection Decision Matrix

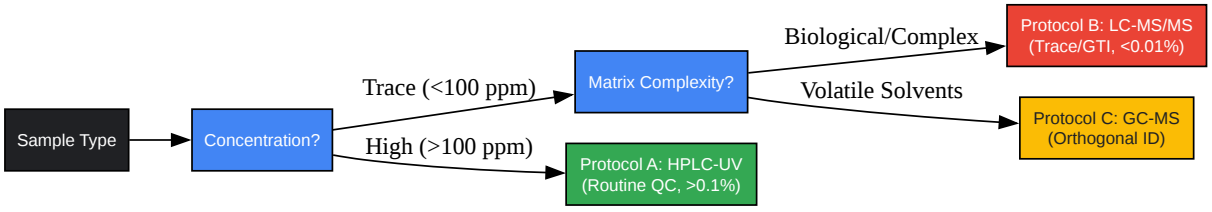

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Figure 1: Decision tree for selecting the appropriate analytical workflow based on sensitivity needs and sample matrix.

Protocol A: HPLC-UV (Routine Assay & Purity)

Objective: Robust quantification for raw material release or reaction monitoring. Challenge: Amine tailing and zwitterionic elution. Solution: "Acidic Ion-Suppression." By operating at pH 2.5, we protonate the phenol (neutralizing it) and protonate the amine. While the amine is charged, we use a modern "Base-Deactivated" (BDS) column or a steric-protected C18 to prevent silanol interactions.

Chromatographic Conditions

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Parameter	Setting	Rationale
Column	Agilent Zorbax StableBond C18 (4.6 x 150mm, 3.5 µm) OR Waters XBridge C18	Sterically protected phases resist hydrolysis at low pH and reduce silanol activity.
Mobile Phase A	20 mM Potassium Phosphate Buffer (pH 2.5)	Low pH suppresses phenol ionization ( ) and keeps amine as . Phosphate improves peak shape.
Mobile Phase B	Acetonitrile (HPLC Grade)	Standard organic modifier.
Flow Rate	1.0 mL/min	Standard backpressure management.
Gradient	0-2 min: 5% B; 2-15 min: 5%→60% B; 15-20 min: 60% B.	Gradient required to elute late-running brominated dimers or impurities.
Detection	UV @ 280 nm	Maximize signal-to-noise for the phenol chromophore.
Temp	30°C	Improves mass transfer and peak sharpness.

Step-by-Step Workflow

- Buffer Prep: Dissolve 2.72g in 1L water. Adjust pH to 2.5 with dilute Phosphoric Acid ( ). Filter (0.22 µm).
- Sample Diluent: 50:50 Water:Acetonitrile. Crucial: Do not use 100% organic diluent, or the polar salt form may precipitate or exhibit "solvent wash-through" (split peaks).
- System Suitability:

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- Tailing Factor (

  ): Must be < 1.5. If > 1.5, add 0.1% Triethylamine (TEA) to the buffer as a silanol blocker.
- Precision: RSD of 6 injections < 1.0%.

Protocol B: LC-MS/MS (Trace Genotoxic Impurity Screening)

Objective: Quantifying 2-AM-6-BP at ppm/ppb levels, particularly if it is a carryover impurity in a final drug substance. Challenge: Phosphate buffers (from Protocol A) are non-volatile and ruin MS sources. Solution: Switch to Volatile Acidic Mobile Phase (Formic Acid).

Mass Spectrometry Parameters (ESI+)

- Source: Electrospray Ionization (Positive Mode).[3] The amine (

) readily protonates to

  .
- Precursor Ion: m/z 202.0 (

) and 204.0 (

).
- Quantification Strategy: Use the

  isotope for quant,

  for confirmation.

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Transition	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Mechanism
Quantifier	202.0	185.0	15-20	Loss of (Characteristic of primary amines)
Qualifier 1	202.0	107.0	35-40	Loss of + Ring fragmentation
Qualifier 2	204.0	187.0	15-20	Isotopic confirmation (loss of)

Chromatographic Conditions (MS Compatible)

- Column: Phenomenex Kinetex F5 (Pentafluorophenyl) or C18. Note: F5 columns often provide better selectivity for halogenated aromatics.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Methanol.
- Gradient: Steep gradient (10% to 90% B in 5 mins) for high-throughput screening.

Fragmentation Pathway Visualization

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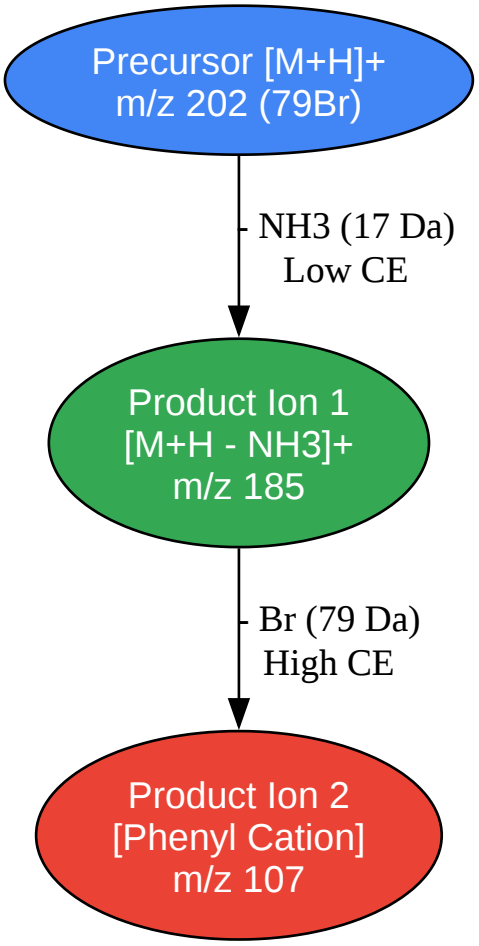

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Figure 2: Proposed ESI+ fragmentation pathway for MRM transition optimization.

Protocol C: GC-MS (Derivatization & Orthogonal ID)

Objective: Confirming structural identity or analyzing in hydrophobic matrices where LC is difficult. Challenge: 2-AM-6-BP is polar and non-volatile. Direct GC injection leads to thermal degradation. Solution: Double Derivatization (Silylation) of the Phenol (-OH) and Amine (-NH2).

Derivatization Protocol

- Reagent: BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) + 1% TMCS (Trimethylchlorosilane).
- Procedure:

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- Dry 1 mg of sample under Nitrogen (must be water-free).
- Add 100 µL Anhydrous Pyridine (solvent/catalyst).
- Add 100 µL BSTFA + 1% TMCS.
- Incubate at 70°C for 30 minutes.
- Dilute with Ethyl Acetate before injection.

- Reaction Product: Di-TMS derivative (Trimethylsilyl on Oxygen and Nitrogen).
  - MW Shift: 201 (Parent) + 72 (TMS) + 72 (TMS) - 2 (H) = ~345 Da.

GC Parameters[1][2][8][9][10]

- Inlet: Splitless (250°C).
- Column: DB-5ms (30m x 0.25mm x 0.25µm).
- Oven: 80°C (1 min) → 20°C/min → 300°C (5 min).
- MS: EI Source (70 eV), Scan range 50-500 m/z.
- Expected Spectra: Look for m/z 73 (TMS group) and the molecular ion cluster at m/z 345/347.

Validation & Troubleshooting

Common Failure Modes

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Issue	Cause	Corrective Action
Peak Tailing (HPLC)	Silanol interaction with amine.	Ensure pH < 3.0. Use "End-capped" columns.[4] Add 20mM Perchlorate (UV only).
Split Peaks	Sample solvent mismatch.	Dissolve sample in mobile phase A, not pure MeOH/ACN.
Low MS Sensitivity	Ion suppression from matrix.	Perform standard addition or use a deuterated internal standard (if available).
Ghost Peaks	Carryover.	The amine sticks to injector seals. Use a needle wash of 50:50 MeOH:Water + 0.1% Formic Acid.

Reference Standards

When sourcing reference material for validation, ensure the Certificate of Analysis (CoA) specifies the salt form (e.g., Hydrochloride vs. Free Base), as this significantly alters the molecular weight calculation for quantification.

References

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